

Measuring Steroid Sulfatase Inhibition by Emate: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Emate*

Cat. No.: *B014604*

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Introduction

Emate (Estrone-3-O-sulfamate) is a potent, irreversible inhibitor of the enzyme steroid sulfatase (STS). STS plays a crucial role in the biosynthesis of active estrogens by converting inactive steroid sulfates, such as estrone sulfate (E1S) and dehydroepiandrosterone sulfate (DHEAS), into their biologically active forms, estrone (E1) and dehydroepiandrosterone (DHEA), respectively.[1][2] By blocking this conversion, **Emate** effectively reduces the levels of active estrogens, making it a valuable tool for studying the role of steroid sulfatase in various physiological and pathological processes, particularly in hormone-dependent diseases like breast cancer.[3] These application notes provide detailed protocols for measuring the inhibitory activity of **Emate** against steroid sulfatase, intended for researchers, scientists, and drug development professionals.

Mechanism of Action

Emate is an active site-directed inhibitor that irreversibly inactivates steroid sulfatase.[4] The mechanism involves the sulfamoylation of an active site residue within the enzyme, preventing it from hydrolyzing its natural substrates.[4] This irreversible inhibition leads to a sustained reduction in STS activity.

Quantitative Data Summary

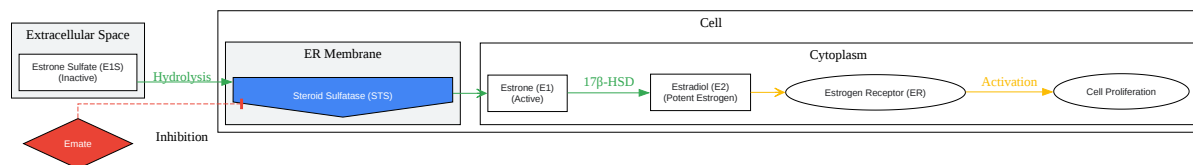
The inhibitory potency of **Emate** against steroid sulfatase has been determined in various in vitro systems. The half-maximal inhibitory concentration (IC50) is a key parameter used to quantify its efficacy.

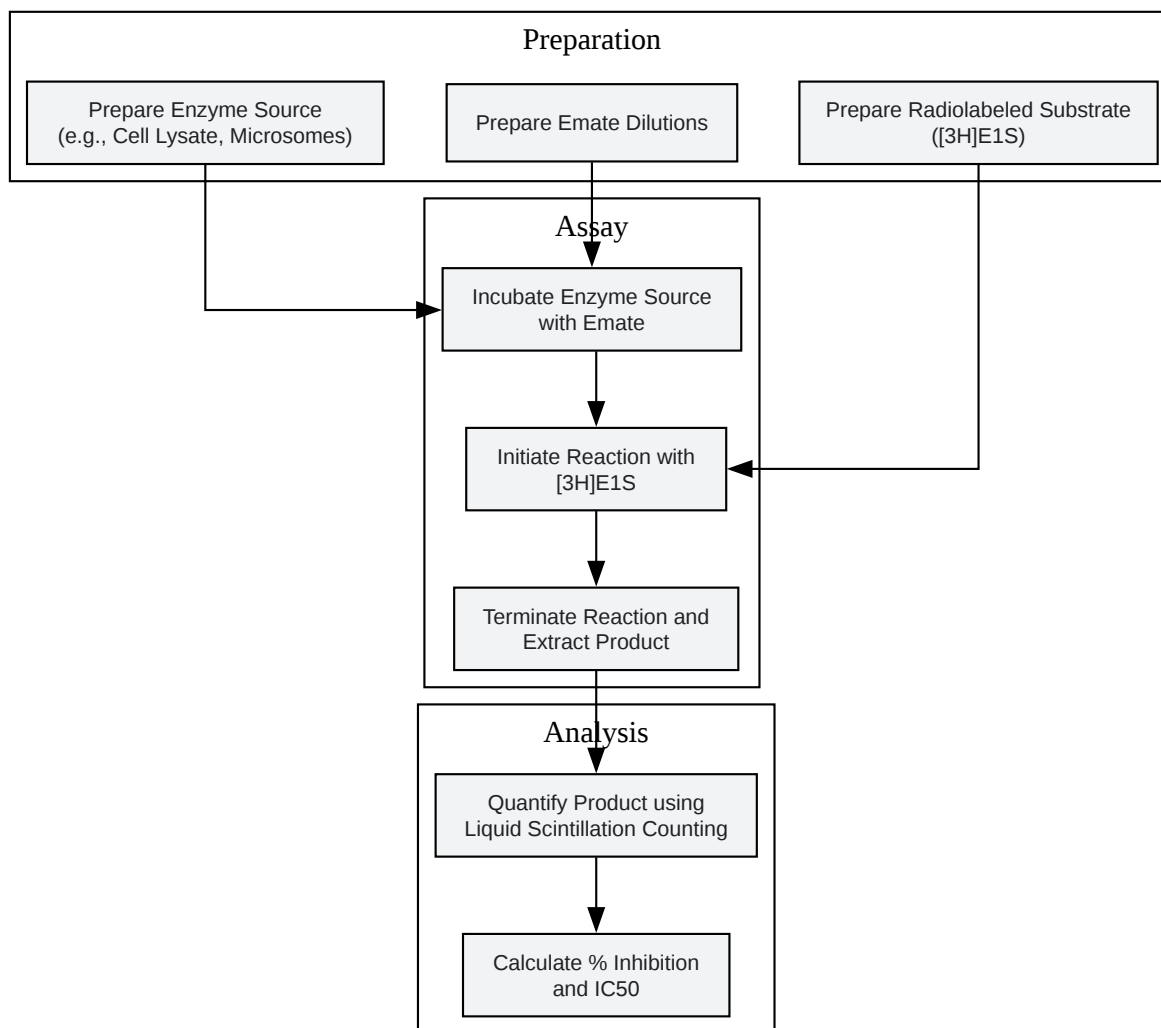
Compound	Enzyme Source/Cell Line	Assay Type	Substrate	IC50 Value	Reference
Emate	MCF-7 Cells	Whole Cell Assay	Estrone Sulfate	65 pM	[3]
Emate	Placental Microsomes	Enzyme Assay	Estrone Sulfate	-	[5]
Emate	HEK-293 Cells (STS-transfected)	Whole Cell Assay	Estrone Sulfate	Potent Inhibition	[6]

Note: IC50 values can vary depending on the experimental conditions, including enzyme/cell source, substrate concentration, and incubation time.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the steroid sulfatase signaling pathway and the general workflow for measuring its inhibition by **Emate**.





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- 6. Discovery of a sulfamate-based steroid sulfatase inhibitor with intrinsic selective estrogen receptor modulator properties - PubMed [pubmed.ncbi.nlm.nih.gov]
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